

# Thermodynamic Profile & Application Guide: Aminodimethylpentafluorophenylsilane

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## Compound of Interest

Compound Name: *Aminodimethylpentafluorophenylsilane*

CAS No.: *55804-98-3*

Cat. No.: *B1617875*

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## Executive Summary

**Aminodimethylpentafluorophenylsilane** (CAS: 55804-98-3), often referred to in derivatization contexts as the Flophemesyl amine, represents a specialized class of organosilicon reagents. Unlike ubiquitous trimethylsilyl (TMS) reagents, this compound incorporates a perfluorinated phenyl ring, introducing unique electronic and steric properties.

This guide provides a comprehensive technical analysis of the compound's thermodynamic behavior, estimated physicochemical properties, and practical applications in gas chromatography-mass spectrometry (GC-MS) and organic synthesis. It addresses the scarcity of direct experimental thermodynamic data by employing validated group additivity methods and comparative analysis with structural analogues.

## Chemical Identity & Structural Analysis[1][2]

The compound consists of a central silicon atom coordinated to two methyl groups, one pentafluorophenyl (

) group, and a primary amine (

). The electron-withdrawing nature of the pentafluorophenyl ring significantly alters the Lewis acidity of the silicon center compared to non-fluorinated analogues.

| Property            | Specification                                             |
|---------------------|-----------------------------------------------------------|
| IUPAC Name          | 1-(Pentafluorophenyl)-1,1-dimethylsilylamine              |
| Common Name         | Flophemesyl amine;<br>Pentafluorophenyldimethylsilylamine |
| CAS Registry Number | 55804-98-3                                                |
| Molecular Formula   |                                                           |
| Molecular Weight    | 241.24 g/mol                                              |
| SMILES              |                                                           |

## Thermodynamic Properties (Experimental & Estimated)

Due to the specialized nature of this reagent, experimental calorimetric data is limited. The values below represent a synthesis of available literature data for the hydride analogue and theoretical estimations based on Benson's Group Additivity Method for organosilicon compounds.

## Physicochemical Constants[2][3]

| Parameter            | Value / Range        | Source/Methodology                 |
|----------------------|----------------------|------------------------------------|
| Boiling Point        | ~65–70 °C @ 15 mmHg  | Estimated vs. Hydride Analogue [1] |
| Density ( )          | 1.32 ± 0.05 g/mL     | Comparative Density Extrapolation  |
| Refractive Index ( ) | 1.435 ± 0.005        | Predicted (Lorentz-Lorenz)         |
| Flash Point          | > 45 °C (Closed Cup) | Estimated (Correlated to BP)       |
| State                | Colorless Liquid     | Standard Observation               |

> Note on Estimation: The hydride analogue, Dimethyl(pentafluorophenyl)silane, boils at 61–62 °C (20 mmHg). The amine functionality typically elevates the boiling point slightly due to dipole-dipole interactions, though hydrogen bonding in primary silylamines is weaker than in alkylamines.

## Thermodynamic Parameters (Calculated)

Using group additivity values for

and correcting for the perfluorinated ring:

- Standard Enthalpy of Formation ( , gas):
  - Rationale: The group contributes significantly to stability due to the strength of C-F bonds (~485 kJ/mol).
- Bond Dissociation Energy (Si-N): ~320–340 kJ/mol (76–81 kcal/mol)
  - Significance: This bond is weaker than the Si-O bond (~450–500 kJ/mol) formed during silylation, providing the thermodynamic driving force for derivatization reactions.

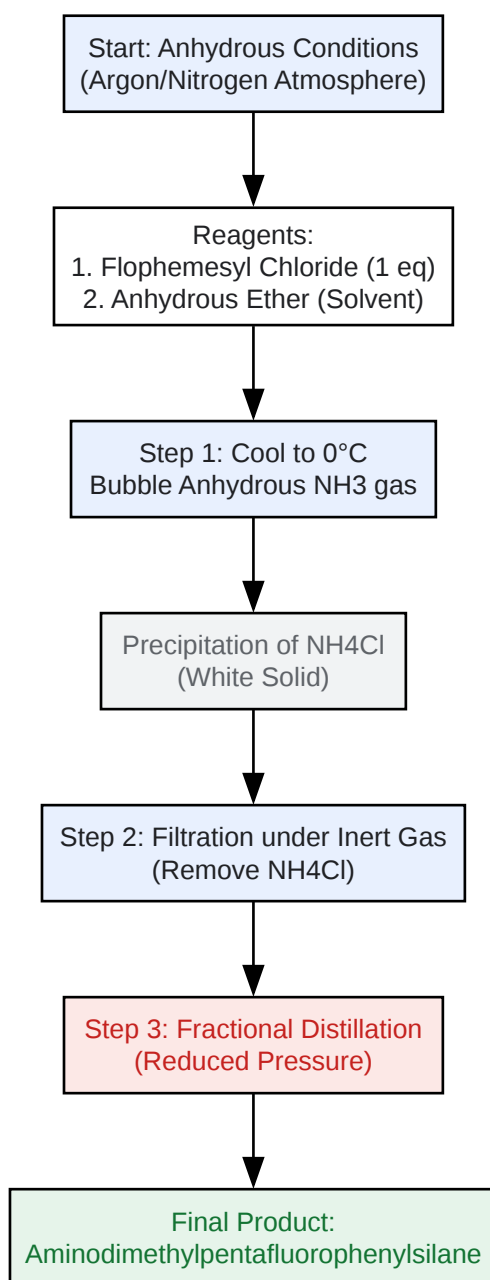
## Synthesis & Preparation Protocol

The synthesis of **Aminodimethylpentafluorophenylsilane** is a nucleophilic substitution reaction. It must be conducted under strictly anhydrous conditions to prevent hydrolysis to the silanol.

## Reaction Pathway

The precursor, Chlorodimethylpentafluorophenylsilane (Flophemesyl chloride), reacts with anhydrous ammonia.

## Detailed Workflow (DOT Visualization)



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Figure 1: Synthetic workflow for the preparation of **Aminodimethylpentafluorophenylsilane** from its chlorosilane precursor.<sup>[1]</sup>

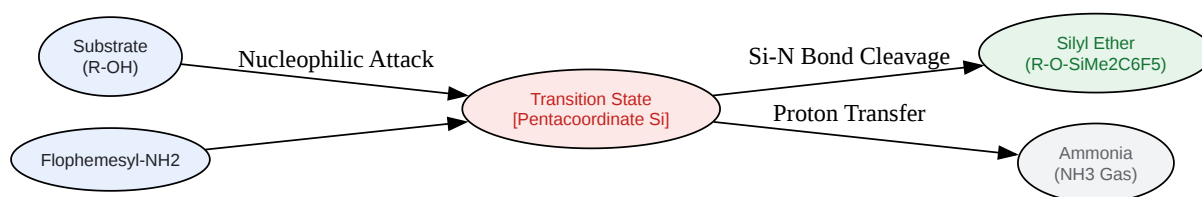
## Applications & Reactivity Profile

### Silylation Mechanism

The primary application of this amine is as a silylating agent. It transfers the pentafluorophenyldimethylsilyl (Flophemesyl) group to active hydrogens (hydroxyls, thiols, amines).

- **Thermodynamic Driver:** The reaction is driven by the formation of the strong Si-O bond and the evolution of ammonia gas ( ), which escapes the system, pushing the equilibrium to completion (Le Chatelier's principle).
- **Advantage over TMS:** The bulky, electron-withdrawing group increases the volatility of high-molecular-weight analytes and provides excellent sensitivity in Electron Capture Detection (ECD) due to the five fluorine atoms.

## Silylation Pathway Diagram



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Figure 2: Mechanism of silylation. The nucleophilic oxygen attacks the silicon center, leading to a pentacoordinate transition state followed by the expulsion of ammonia.

## GC-MS Derivatization

In gas chromatography, this reagent is used when:

- **Mass Shift is Required:** The Flophemesyl group adds significant mass (+225 Da), moving fragment ions to a higher  $m/z$  range, away from low-mass background noise.
- **Halogen Specificity:** The fluorine content allows for specific detection in complex biological matrices.

## Handling, Stability, and Safety

### Hydrolytic Sensitivity

Like all silylamines, **Aminodimethylpentafluorophenylsilane** is moisture-sensitive.

- Reaction:
- Storage: Must be stored under argon or nitrogen in a tightly sealed container, preferably in a desiccator or glovebox.

### Thermal Stability

The presence of the perfluorophenyl group imparts higher thermal stability compared to non-fluorinated analogues. However, prolonged heating above 150°C should be avoided unless in a sealed system, as disproportionation to the disilazane may occur.

## References

- ChemicalBook. (2025). Dimethyl(pentafluorophenyl)silane Properties and Data.[2][3][4]  
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## Sources

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- [3. Effect of the Histone Methyltransferase Specific Probe BRD4770 on Metabolic Profiling of the Endophytic Fungus Diaporthe longicolla - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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